

"4-Chloroquinazolin-6-yl acetate" molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloroquinazolin-6-yl acetate

Cat. No.: B068581

[Get Quote](#)

A Technical Overview of 4-Chloroquinazolin-6-yl acetate

This guide provides a detailed summary of the molecular structure and properties of **4-Chloroquinazolin-6-yl acetate**, a significant heterocyclic compound utilized in medicinal chemistry and drug discovery. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Molecular Properties

4-Chloroquinazolin-6-yl acetate is a quinazoline derivative. These compounds are of interest in pharmaceutical research due to their broad range of biological activities. The key quantitative data for this compound are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ ClN ₂ O ₂	[1][2][3]
Molecular Weight	222.63 g/mol	[1][3][4]
Monoisotopic Mass	222.0196 Da	[2]
CAS Number	179246-11-8	[3][4]
InChI Key	LSBGXLOBLBWVEN-UHFFFAOYSA-N	[2][4]
SMILES	CC(=O)OC1=CC2=C(C=C1)N=CN=C2Cl	[2]

Structural Representation

The two-dimensional chemical structure of **4-Chloroquinazolin-6-yl acetate** is depicted in the diagram below. This visualization clarifies the atomic arrangement and bonding within the molecule.

Figure 1. Molecular structure of **4-Chloroquinazolin-6-yl acetate**.

Applications in Research

4-Chloroquinazolin-6-yl acetate serves as a critical intermediate in the synthesis of various pharmaceutical compounds. It is particularly noted for its application in the development of kinase inhibitors, which are pivotal in cancer therapy. The quinazoline scaffold is a well-established pharmacophore known for its biological activity, and this compound provides a versatile building block for medicinal chemists to design potent and selective enzyme inhibitors for treating oncology and inflammatory diseases.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chloroquinazolin-6-yl acetate [myskinrecipes.com]
- 2. PubChemLite - 4-chloroquinazolin-6-yl acetate (C₁₀H₇CIN₂O₂) [pubchemlite.lcsb.uni.lu]
- 3. 4-Chloroquinazolin-6-yl acetate | lookchem [lookchem.com]
- 4. 4-Chloroquinazolin-6-yl acetate | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. ["4-Chloroquinazolin-6-yl acetate" molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b068581#4-chloroquinazolin-6-yl-acetate-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com